

# An In-depth Technical Guide to the Safe Handling of 4-Phenoxyphenylacetonitrile

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## Compound of Interest

Compound Name: 4-Phenoxyphenylacetonitrile

Cat. No.: B151008

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-phenoxyphenylacetonitrile** (CAS RN: 92163-15-0), a chemical intermediate utilized in various research and development applications. Due to its potential hazards, strict adherence to safety protocols is imperative to ensure the well-being of laboratory personnel and the protection of the environment. This document outlines the known hazards, recommended handling procedures, personal protective equipment, emergency response, and disposal of **4-phenoxyphenylacetonitrile**.

## Hazard Identification and Classification

**4-Phenoxyphenylacetonitrile** is classified as a hazardous substance. The following table summarizes its GHS classification and associated hazard statements.

GHS Classification	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin
Skin Irritation (Category 2)	H315: Causes skin irritation
Eye Irritation (Category 2A)	H319: Causes serious eye irritation
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled
Specific target organ toxicity — Single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Pictograms:

## Physical and Chemical Properties

A clear understanding of the physical and chemical properties of a substance is fundamental to its safe handling.

Property	Value
CAS Number	92163-15-0
Molecular Formula	C <sub>14</sub> H <sub>11</sub> NO
Molecular Weight	209.24 g/mol

## Toxicological Data

While specific quantitative toxicity data (LD<sub>50</sub>/LC<sub>50</sub>) for **4-phenoxyphenylacetonitrile** is not readily available in the reviewed literature, data for structurally related compounds can provide an indication of its potential toxicity. It is crucial to handle this compound with the assumption of high toxicity.

Compound	Route	Species	LD <sub>50</sub> /LC <sub>50</sub>	Reference
4-Chlorophenylacetone nitrile	Oral	Rat	50 mg/kg	[1]
4-Chlorophenylacetone nitrile	Intraperitoneal	Mouse	27 mg/kg	[1]
Benzyl Cyanide	Oral	Rat	270 mg/kg	[2][3]
Benzyl Cyanide	Dermal	Rabbit	270 mg/kg	[4][5]
Benzyl Cyanide	Inhalation	Rat	430 mg/m <sup>3</sup> (2 h)	[4][5]

## Safe Handling and Storage

Adherence to proper handling and storage protocols is the primary defense against exposure.

## Engineering Controls

- Ventilation: All work with **4-phenoxyphenylacetone nitrile**, including weighing, preparing solutions, and running reactions, must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.
- Safety Equipment: An operational eyewash station and safety shower must be readily accessible in the immediate work area.

## Personal Protective Equipment (PPE)

The following diagram outlines the recommended PPE selection based on the handling procedure.

## Spill Response

Spill Cleanup

Emergency PPE:

- Supplied-Air Respirator (if large spill)
- Chemical-Resistant Suit
- Heavy-Duty Gloves
- Chemical-Resistant Boots

## Risk of Splash or Aerosol Generation

Operations with Splash/Aerosol Potential

Enhanced PPE:

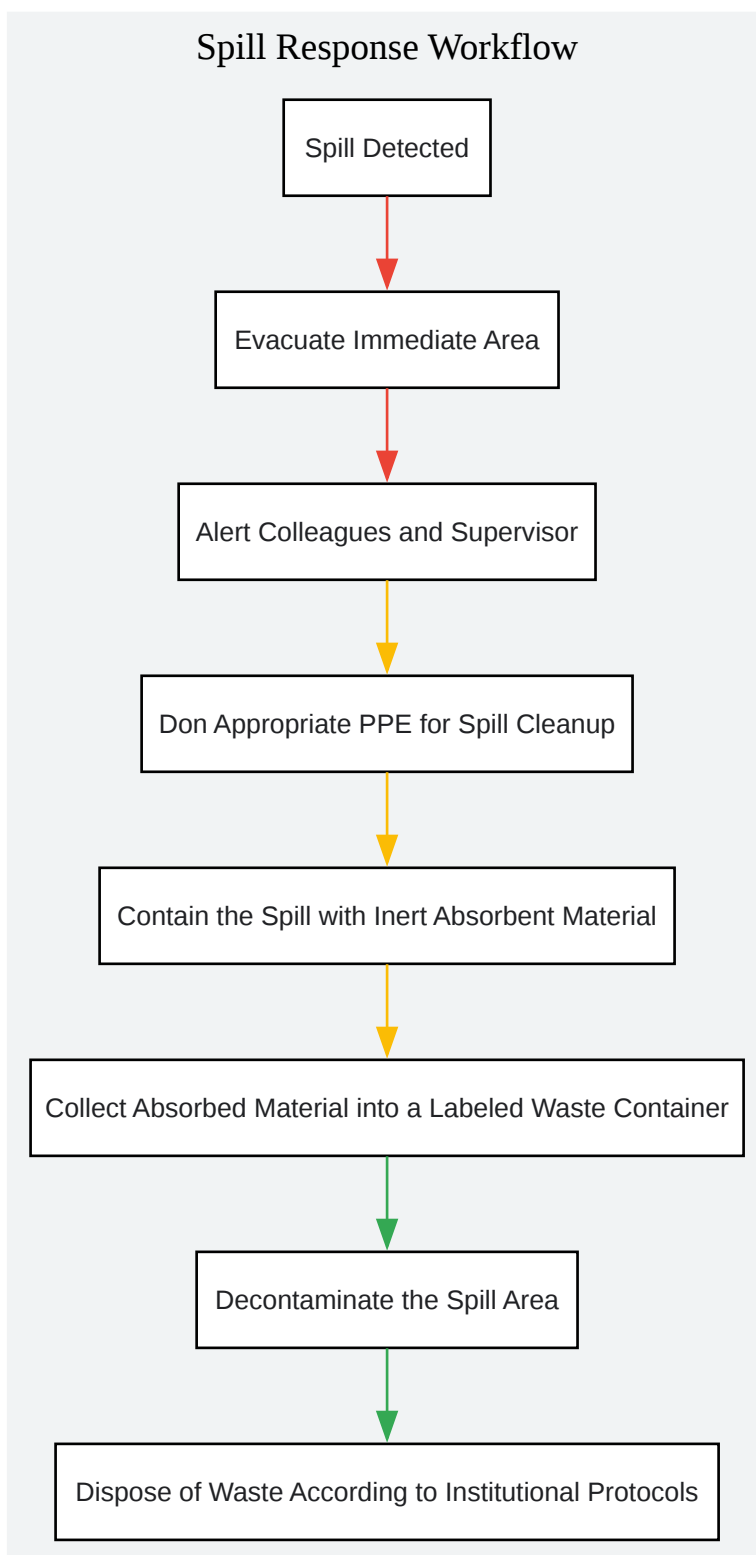
- Chemical Splash Goggles
- Face Shield
- Chemical-Resistant Apron
- Nitrile Gloves (double-gloved)

## Routine Handling (Weighing, Solution Prep)

Routine Operations

Standard PPE:

- Safety Goggles
- Nitrile Gloves (double-gloved)
- Lab Coat



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